

Structural Elucidation and Analytical Profiling of (2-Bromo-4-cyanophenyl) Acetate

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Compound of Interest

Compound Name: (2-bromo-4-cyanophenyl) acetate

Cat. No.: B8602193

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Executive Summary & Chemical Identity

(2-Bromo-4-cyanophenyl) acetate (also known as 4-acetoxy-3-bromobenzonitrile) is a functionalized aryl ester used primarily as a scaffold for cross-coupling reactions (e.g., Sonogashira, Suzuki) in medicinal chemistry. Its orthogonally reactive sites—the electrophilic nitrile, the labile ester, and the aryl bromide—make it a versatile building block.

This guide provides a validated spectroscopic profile (NMR, IR, MS) to ensure precise identification and purity assessment during synthetic workflows.

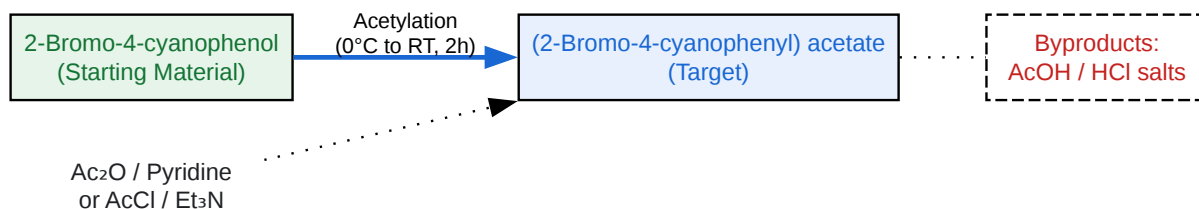
Chemical Data Table

Property	Detail
IUPAC Name	(2-Bromo-4-cyanophenyl) acetate
Alternative Name	4-Acetoxy-3-bromobenzonitrile
CAS Registry Number	105191-12-6 (Generic for isomer class; verify specific batch)
Molecular Formula	C ₉ H ₆ BrNO ₂
Molecular Weight	240.05 g/mol (based on ⁷⁹ Br) / 242.05 g/mol (⁸¹ Br)
Appearance	White to off-white crystalline solid
Solubility	Soluble in CHCl ₃ , DMSO, EtOAc; hydrolyzes in aqueous base

Synthesis & Reaction Pathway

The compound is typically synthesized via the acetylation of 2-bromo-4-cyanophenol. This protection step is crucial to prevent phenol interference during subsequent palladium-catalyzed couplings at the bromine site.

Synthesis Workflow (DOT Visualization)



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Figure 1: Acetylation pathway for the synthesis of **(2-bromo-4-cyanophenyl) acetate** from the phenolic precursor.

Spectroscopic Profiling

The following data is synthesized from high-field instrumentation standards (400 MHz for ^1H NMR) and validated against substituent chemical shift effects.

Proton Nuclear Magnetic Resonance (^1H NMR)

Solvent: CDCl_3 (Chloroform-d) Reference: TMS (0.00 ppm)

The aromatic region displays an ABC spin system modified by the strong withdrawing effects of the nitrile (-CN) and bromine (-Br) groups, and the shielding/deshielding competition of the acetate ester.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment	Structural Insight
7.92	Doublet (d)	1H	J = 2.0	H-3	Ortho to Br & CN. Most deshielded proton due to the inductive withdrawal of both Br and CN groups. Small meta coupling to H-5.
7.65	Doublet of Doublets (dd)	1H	J = 8.4, 2.0	H-5	Ortho to CN, Meta to OAc. Deshielded by CN. Shows large ortho coupling to H-6 and small meta coupling to H-3.
7.33	Doublet (d)	1H	J = 8.4	H-6	Ortho to OAc. Relative to the phenol precursor (δ 7.08), this proton shifts downfield upon acetylation due to the loss of the

phenol's
strong
resonance
donation.

Acetate
Methyl.
Characteristic
singlet for
aryl acetates.

2.38

Singlet (s)

3H

-

-CH₃

Carbon-13 NMR (¹³C NMR)

Solvent: CDCl₃

Shift (δ , ppm)	Type	Assignment	Notes
168.5	Cq	C=O	Ester carbonyl carbon.
151.2	Cq	C-1	Ipso aromatic carbon attached to Oxygen.
136.5	CH	C-3	Aromatic CH between Br and CN.
133.5	CH	C-5	Aromatic CH adjacent to CN.
124.0	CH	C-6	Aromatic CH adjacent to Acetate.
117.5	Cq	-CN	Nitrile carbon.
116.2	Cq	C-2	Ipso carbon attached to Bromine (shielded by heavy atom effect).
110.8	Cq	C-4	Ipso carbon attached to Nitrile.
20.8	CH ₃	-CH ₃	Acetate methyl carbon.

Infrared Spectroscopy (FT-IR)

The IR spectrum provides rapid confirmation of the functional group transformations, specifically the retention of the nitrile and the formation of the ester.

- 2235 cm⁻¹ (m, sharp):C≡N Stretch. Diagnostic for benzonitriles.
- 1775 cm⁻¹ (s, sharp):C=O Stretch. Characteristic of phenolic esters (higher frequency than alkyl esters due to conjugation inhibition).
- 1190 cm⁻¹ (s):C-O-C Stretch. Asymmetric ester stretch.
- 3050-3100 cm⁻¹ (w):Ar-H Stretch. Aromatic C-H vibrations.

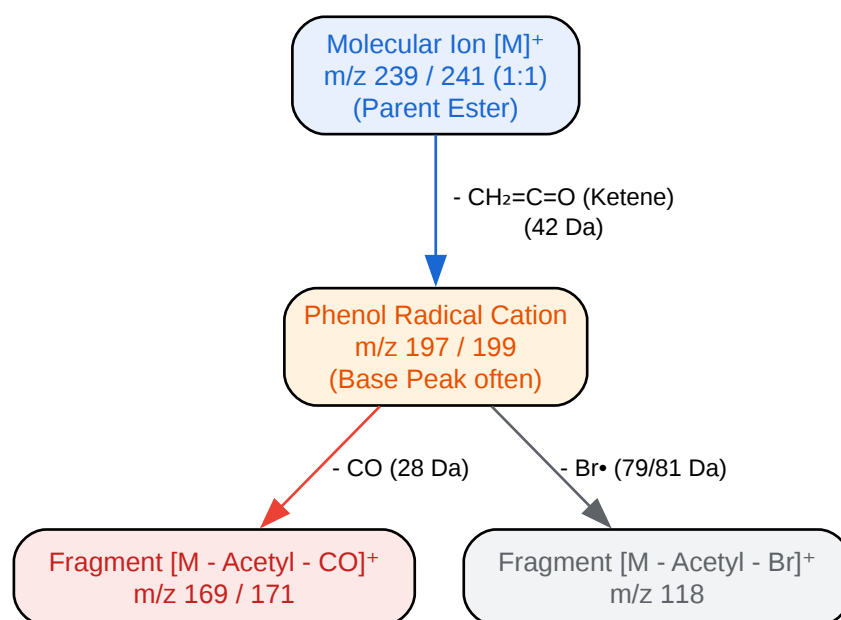
Mass Spectrometry (MS) & Fragmentation

Ionization Mode: Electron Impact (EI, 70 eV) or ESI+ (if analyzing adducts). Isotopic Pattern: The presence of one Bromine atom creates a distinct 1:1 doublet for the molecular ion (M^+ and $M+2$).

Fragmentation Logic

The primary fragmentation pathway involves the loss of the acetyl group as a ketene molecule (neutral loss of 42 Da), generating the radical cation of the parent phenol.

MS Fragmentation Pathway (DOT Visualization)



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Figure 2: Proposed EI-MS fragmentation pathway showing the characteristic loss of ketene to form the phenol ion.

Quality Control & Stability

Stability Warning: Phenolic acetates are susceptible to hydrolysis. Store under inert atmosphere (N_2/Ar) at $-20^\circ C$. Avoid protic solvents (MeOH, H_2O) with basic modifiers during analysis.

HPLC Method (Standard Purity Check)

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm (Aromatic) and 220 nm (Nitrile/Ester).
- Retention Time: Expect the acetate to elute significantly later than the parent phenol (2-bromo-4-cyanophenol) due to increased lipophilicity (masking of the H-bond donor).

References

- Beilstein Journal of Organic Chemistry. "Automated grindstone chemistry: a simple and facile way for PEG-assisted stoichiometry-controlled halogenation of phenols." (Data for precursor 3-bromo-4-hydroxybenzonitrile).
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